

An In-depth Technical Guide to 3-Methoxyphenylmagnesium Bromide

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Compound of Interest

Compound Name: 3-Methoxyphenylmagnesium
bromide

CAS No.: 36282-40-3

Cat. No.: B1588619

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This technical guide provides a comprehensive overview of **3-Methoxyphenylmagnesium bromide**, a crucial Grignard reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines its chemical properties, a detailed synthesis protocol, and its primary applications.

Core Properties

3-Methoxyphenylmagnesium bromide is an organomagnesium compound valued for its nucleophilic character, enabling the formation of carbon-carbon bonds.^[1] It is typically handled as a solution in an ether-based solvent, most commonly tetrahydrofuran (THF) or 2-methyltetrahydrofuran (2-MeTHF), due to its sensitivity to air and moisture.^{[2][3]}

Quantitative Data Summary

The key quantitative data for **3-Methoxyphenylmagnesium bromide** are summarized in the table below. These properties are vital for its application in synthetic chemistry, dictating reaction conditions and purification procedures.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrMgO	[1][2]
Molecular Weight	211.34 g/mol	[2]
Typical Concentration	1.0 M in THF or 2-MeTHF	[2]
Density (1.0 M in THF)	1.013 g/mL at 25 °C	
Boiling Point (1.0 M in THF)	65-67 °C	

Experimental Protocols

Synthesis of **3-Methoxyphenylmagnesium Bromide**

The synthesis of **3-Methoxyphenylmagnesium bromide** is a classic example of a Grignard reaction.[1] The following protocol is based on established laboratory procedures.[1][4]

Materials:

- 3-Bromoanisole (3-methoxybromobenzene)
- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Inert atmosphere (Nitrogen or Argon)

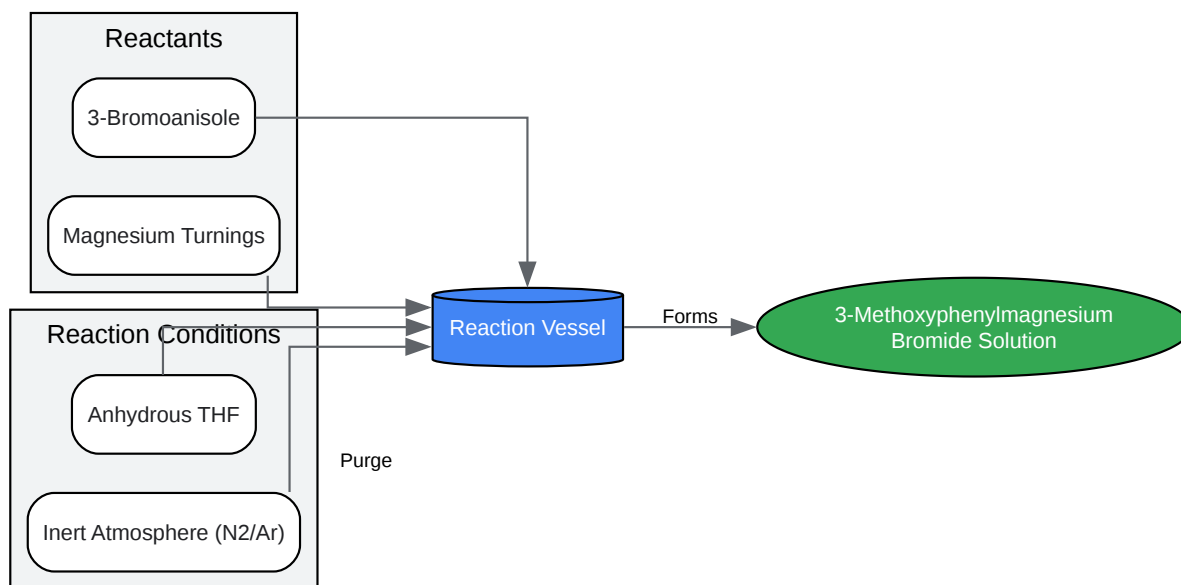
Procedure:

- **Preparation of Apparatus:** All glassware must be thoroughly dried in an oven to remove any traces of water. The apparatus is assembled while hot and allowed to cool under a stream of inert gas (Nitrogen or Argon).
- **Initiation of Reaction:** Place the magnesium turnings in the three-necked flask. Add a small crystal of iodine. The flask is gently warmed under the inert atmosphere until purple iodine vapors are visible. This process helps to activate the surface of the magnesium.
- **Formation of the Grignard Reagent:** A solution of 3-bromoanisole in anhydrous THF is prepared and placed in the dropping funnel. A small amount of this solution is added to the magnesium turnings. The reaction is initiated, which is typically indicated by a gentle bubbling and a change in color.
- **Completion of the Reaction:** Once the reaction has started, the remaining 3-bromoanisole solution is added dropwise at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 1-2 hours to ensure the complete reaction of the magnesium. The resulting dark brown to black solution is the **3-Methoxyphenylmagnesium bromide** Grignard reagent, which can be used directly for subsequent reactions.

Visualized Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **3-Methoxyphenylmagnesium bromide**.

Synthesis of 3-Methoxyphenylmagnesium Bromide



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Synthesis of **3-Methoxyphenylmagnesium Bromide**.

Applications in Synthesis

3-Methoxyphenylmagnesium bromide is a versatile nucleophile used in a variety of organic transformations. Its primary application is the formation of new carbon-carbon bonds through reactions with electrophiles such as aldehydes, ketones, esters, and epoxides.[1] For instance, it reacts with propionic anhydride to yield 3-methoxypropiophenone.[4] This reactivity makes it an invaluable tool in the synthesis of complex organic molecules, including pharmaceuticals and other fine chemicals.

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References

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